

# Large-Scale Synthesis of 4-Bromo-5-methylpyrimidine Derivatives: Application Notes and Protocols

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## Compound of Interest

Compound Name: **4-Bromo-5-methylpyrimidine**

Cat. No.: **B113584**

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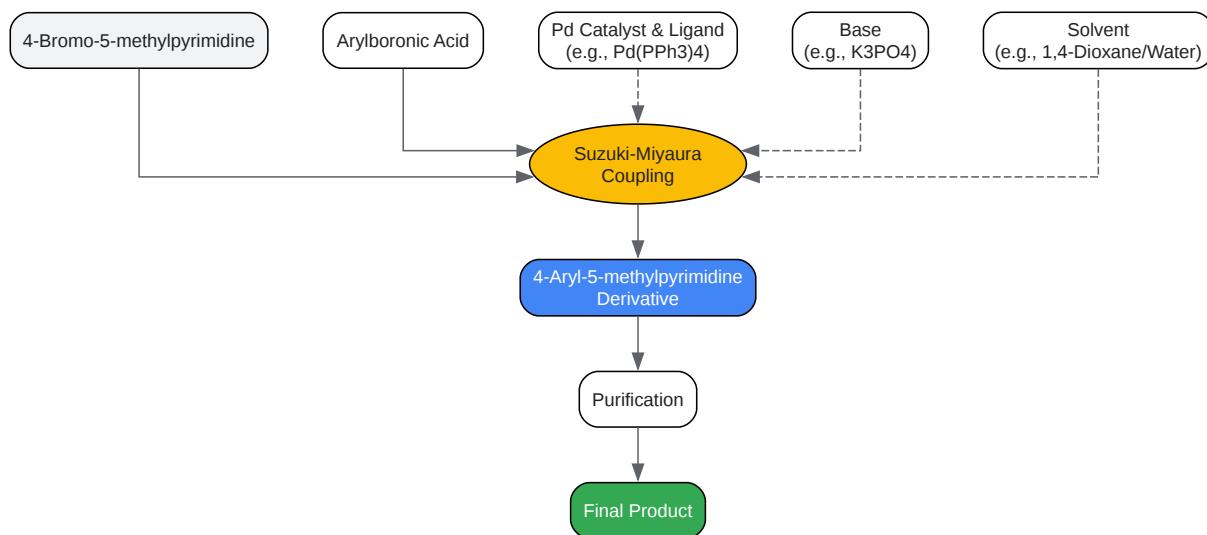
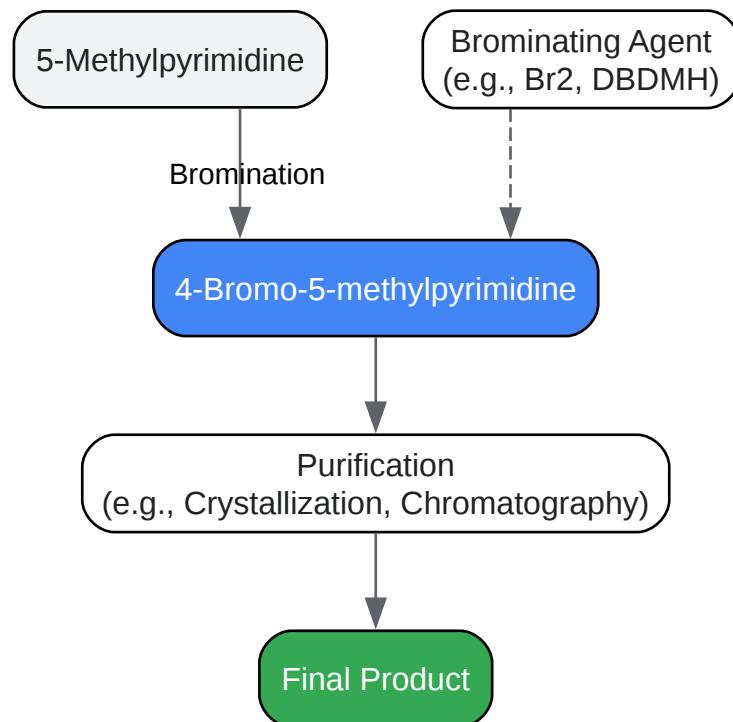
For Researchers, Scientists, and Drug Development Professionals

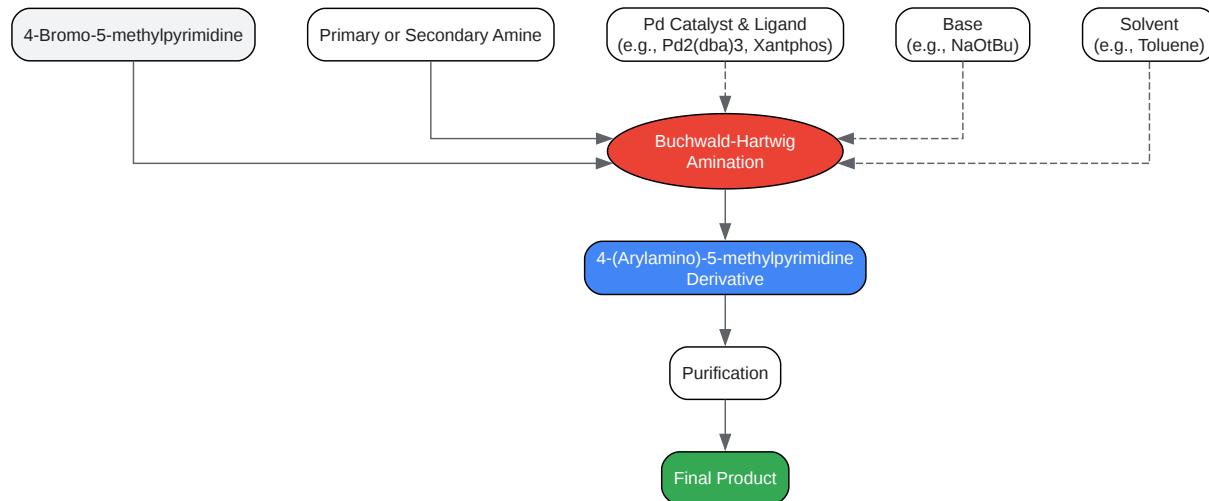
This document provides detailed application notes and protocols for the large-scale synthesis of **4-Bromo-5-methylpyrimidine** and its subsequent derivatization through common cross-coupling reactions. These pyrimidine derivatives are significant scaffolds in medicinal chemistry, often investigated as kinase inhibitors for various therapeutic areas.

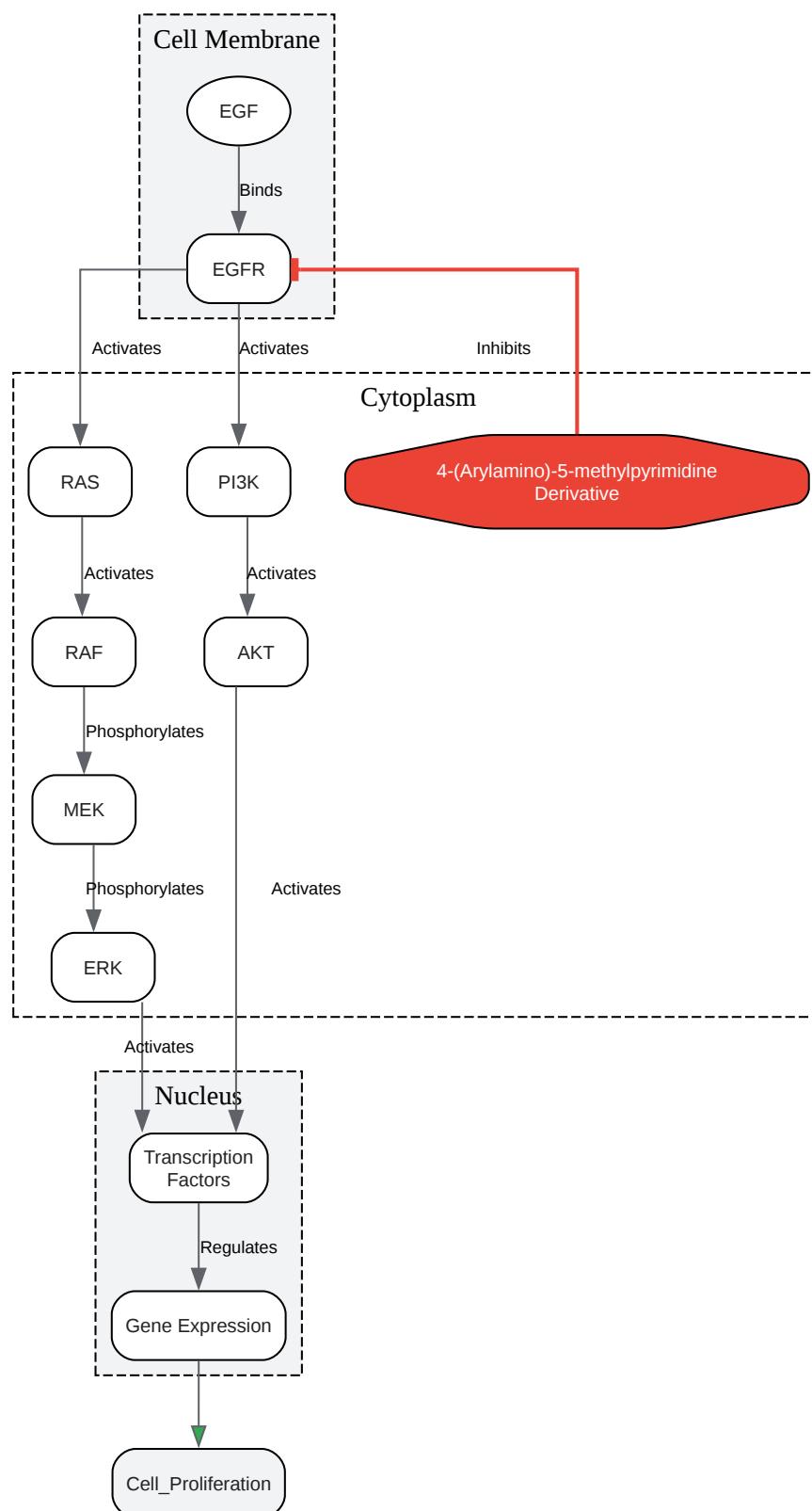
## Large-Scale Synthesis of 4-Bromo-5-methylpyrimidine

A practical and scalable synthetic route for 4-substituted 5-bromo-6-methylpyrimidines has been described, which can be adapted for the synthesis of **4-Bromo-5-methylpyrimidine**.<sup>[1][2]</sup> The general strategy involves the bromination of a suitable pyrimidine precursor.

## Synthetic Workflow





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## References

- 1. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
- 2. researchgate.net [researchgate.net]
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